

# 12 $\beta$ -Hydroxyganoderenic acid B CAS number and molecular weight

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## Compound of Interest

Compound Name: 12 $\beta$ -Hydroxyganoderenic acid B

Cat. No.: B15572560

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## In-Depth Technical Guide: 12 $\beta$ -Hydroxyganoderenic Acid B

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **12 $\beta$ -Hydroxyganoderenic acid B**, a triterpenoid compound isolated from the medicinal mushroom *Ganoderma lucidum*. The information presented herein is intended to support research and development efforts in pharmacology and drug discovery.

## Core Compound Data

A summary of the essential chemical and physical properties of **12 $\beta$ -Hydroxyganoderenic acid B** is provided in the table below.

Parameter	Value	Source(s)
CAS Number	1309931-84-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	530.65 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>30</sub> H <sub>42</sub> O <sub>8</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Biological Activity and Potential Therapeutic Applications

**12 $\beta$ -Hydroxyganoderenic acid B** belongs to the family of ganoderic acids, which are known for a wide range of biological activities. While specific studies on **12 $\beta$ -Hydroxyganoderenic acid B** are limited, research on closely related ganoderic acids provides strong indications of its potential therapeutic applications. These include anti-tumor, antimicrobial, antiviral, and anti-aging properties.

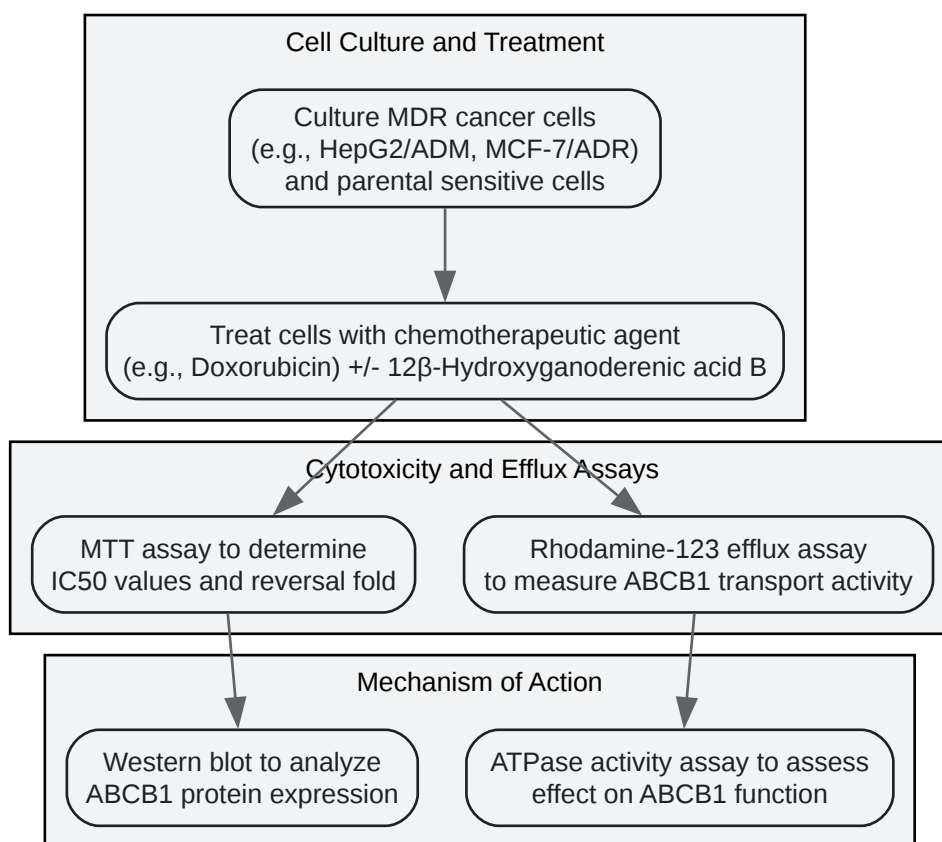
A significant area of interest is the potential for ganoderic acids to overcome multidrug resistance (MDR) in cancer cells. A closely related compound, ganoderenic acid B, has been shown to reverse ABCB1-mediated multidrug resistance. This suggests that **12 $\beta$ -Hydroxyganoderenic acid B** may also function as an MDR reversal agent, a critical area of investigation in oncology.

## Experimental Protocols

Detailed experimental data specifically for **12 $\beta$ -Hydroxyganoderenic acid B** is not extensively available in the public domain. However, based on studies of similar compounds, the following experimental workflows can be adapted for its investigation.

## Workflow for Investigating Multidrug Resistance Reversal

This diagram outlines a typical workflow to assess the potential of **12 $\beta$ -Hydroxyganoderenic acid B** to reverse multidrug resistance in cancer cell lines.



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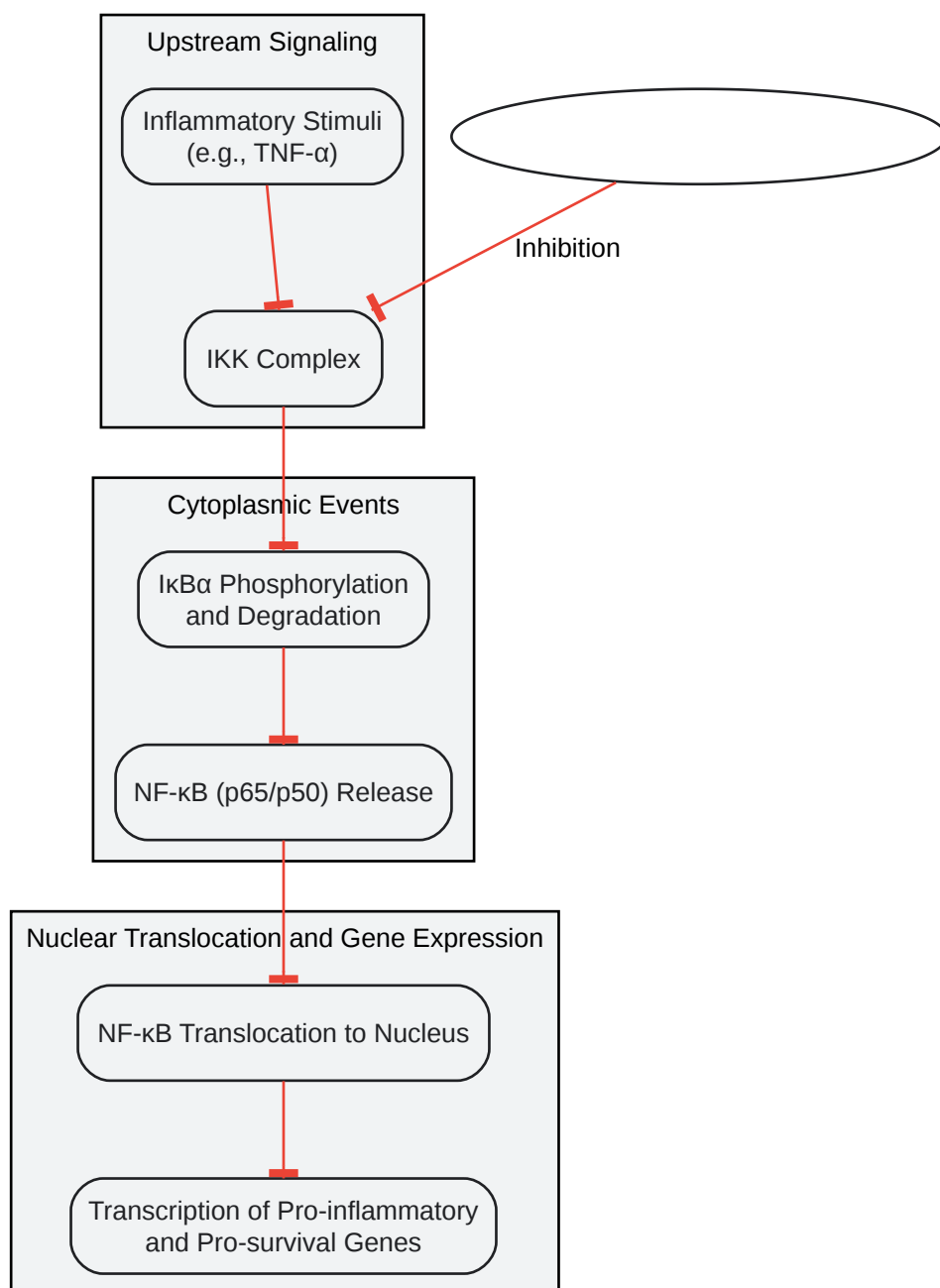
### Workflow for MDR Reversal Studies

## Signaling Pathways

The precise signaling pathways modulated by **12β-Hydroxyganoderenic acid B** have not yet been fully elucidated. However, studies on other ganoderic acids, such as ganoderic acid Me, have demonstrated an inhibitory effect on the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway in breast cancer cells. This pathway is a critical regulator of inflammation, cell proliferation, and apoptosis.

## Hypothesized NF-κB Signaling Pathway Inhibition

The following diagram illustrates the potential mechanism by which ganoderic acids may inhibit the NF-κB signaling pathway, a plausible avenue of investigation for **12β-Hydroxyganoderenic acid B**.



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### Potential Inhibition of NF-κB Pathway

Further research is required to confirm the specific molecular targets and signaling pathways directly affected by **12β-Hydroxyganoderenic acid B**. The information presented in this guide provides a foundational framework for researchers to design and execute further investigations into the therapeutic potential of this promising natural compound.

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## References

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